

An In-depth Technical Guide to 5-Bromobenzothiazole: Molecular Weight and Formula

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Compound of Interest

Compound Name: **5-Bromobenzothiazole**

Cat. No.: **B1273570**

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This guide provides essential information regarding the molecular weight and chemical formula of **5-Bromobenzothiazole**, a compound of interest for researchers, scientists, and professionals in drug development.

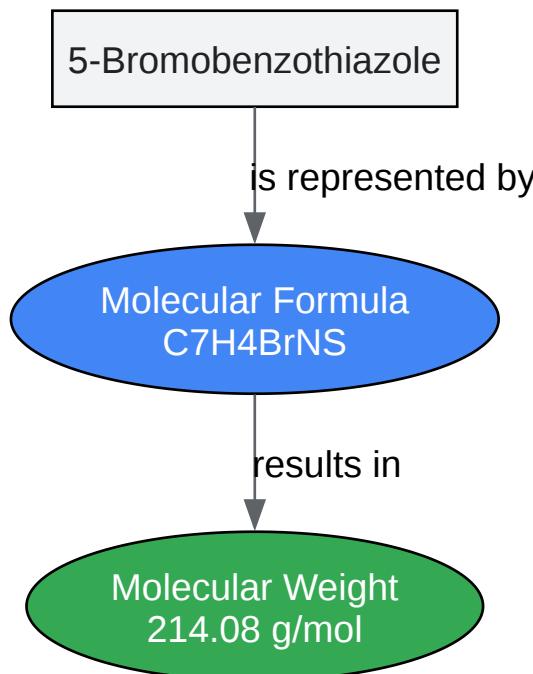
Core Molecular Data

5-Bromobenzothiazole is an organic compound featuring a benzothiazole core structure substituted with a bromine atom.^[1] Its fundamental molecular properties are summarized below.

Property	Value
Molecular Formula	C7H4BrNS ^{[2][3]}
Molecular Weight	214.08 g/mol ^{[2][3][4]}
CAS Number	768-11-6 ^{[2][4]}

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the resulting molecular weight.



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Caption: Relationship between chemical name, formula, and molecular weight.

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References

- 1. CAS 768-11-6: 5-Bromobenzothiazole | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. 5-Bromobenzothiazole | C7H4BrNS | CID 3610155 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-bromobenzothiazole 97 768-11-6 [sigmaaldrich.com]
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